

# Synthesis of 1,6-Anhydrolactose Derivatives: A Detailed Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1,6-Anhydrolactose

CAS No.: 34395-01-2

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[City, State] – January 16, 2026 – This application note provides a comprehensive guide for the synthesis of **1,6-anhydrolactose** derivatives, crucial building blocks in the development of novel therapeutics and advanced glycoscience research. The protocols detailed herein offer researchers, scientists, and drug development professionals a practical framework for the preparation and derivatization of this important disaccharide scaffold.

## Introduction: The Significance of 1,6-Anhydrolactose in Glycochemistry

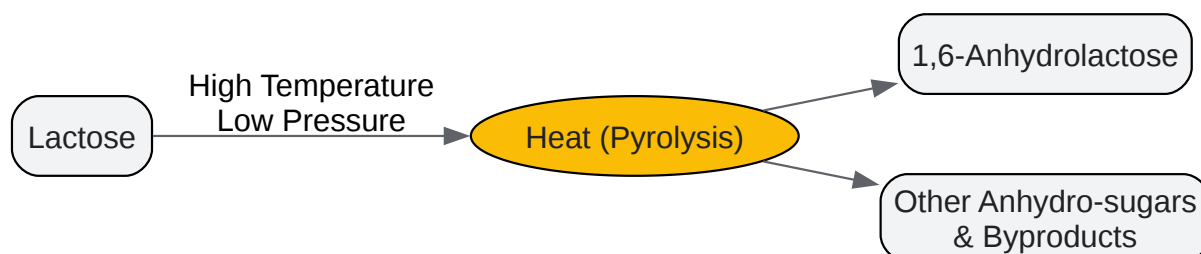
1,6-Anhydrosugars are conformationally constrained carbohydrate derivatives that serve as versatile intermediates in the synthesis of oligosaccharides and glycoconjugates.<sup>[1]</sup> Their rigid bicyclic structure provides stereochemical control in glycosylation reactions and allows for regioselective functionalization of the hydroxyl groups. **1,6-Anhydrolactose**, a derivative of the readily available disaccharide lactose, combines the structural features of both glucose and galactose in this constrained form, making it a valuable synthon for the construction of complex glycan structures with potential applications in drug discovery and materials science.

## Core Synthetic Strategy: From Lactose to 1,6-Anhydrolactose

The primary method for the synthesis of **1,6-anhydrolactose** involves the thermal decomposition of lactose under reduced pressure, a process known as pyrolysis.[2] This intramolecular glycosylation reaction results in the formation of a mixture of anhydro sugars, from which **1,6-anhydrolactose** can be isolated.

### Reaction Mechanism: Pyrolytic Intramolecular Glycosylation

The pyrolysis of lactose proceeds through a mechanism involving the intramolecular attack of the primary hydroxyl group at C6 of the glucose residue onto the anomeric center (C1), leading to the formation of the 1,6-anhydro bridge. This process is typically carried out at high temperatures and low pressures to facilitate the removal of water and drive the reaction towards the formation of the anhydro sugar.



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Figure 1: General workflow for the synthesis of **1,6-anhydrolactose** from lactose via pyrolysis.

## Detailed Experimental Protocols

### Protocol 1: Synthesis of 1,6-Anhydro- $\beta$ -D-lactose

This protocol is based on the established method of lactose pyrolysis.[2]

Materials:

- Lactose monohydrate

- Inert support (e.g., acid-washed sea sand)
- Vacuum pump
- High-temperature oven or furnace with temperature control
- Cold trap (e.g., liquid nitrogen or dry ice/acetone)

#### Procedure:

- Thoroughly mix lactose monohydrate with an equal weight of inert support in a round-bottom flask suitable for high-vacuum pyrolysis.
- Attach the flask to a vacuum line equipped with a cold trap.
- Evacuate the system to a pressure of <1 mmHg.
- Gradually heat the flask to 250-300 °C. The lactose will melt and then begin to pyrolyze.
- Volatile products, including **1,6-anhydrolactose**, will distill and collect in the cold trap.
- Continue the pyrolysis until no more sublimate is observed.
- Carefully disconnect the cold trap and allow it to warm to room temperature.
- Dissolve the crude product in a minimal amount of hot methanol.
- Allow the solution to cool to induce crystallization of **1,6-anhydrolactose**.
- Filter the crystals, wash with cold methanol, and dry under vacuum.

Purification: Further purification can be achieved by recrystallization from methanol or by column chromatography on silica gel using a solvent system such as ethyl acetate/methanol.

## Protocol 2: Peracetylation of 1,6-Anhydro- $\beta$ -D-lactose

Acetylation is a common method for protecting the hydroxyl groups of carbohydrates, increasing their solubility in organic solvents and facilitating further chemical transformations.<sup>[3]</sup>

#### Materials:

- 1,6-Anhydro- $\beta$ -D-lactose
- Acetic anhydride
- Pyridine (anhydrous)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Magnesium sulfate (anhydrous)

#### Procedure:

- Dissolve 1,6-anhydro- $\beta$ -D-lactose in anhydrous pyridine.
- Cool the solution to 0 °C in an ice bath.
- Slowly add acetic anhydride dropwise with stirring.
- Allow the reaction to warm to room temperature and stir overnight.
- Pour the reaction mixture into ice-water and extract with DCM.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the peracetylated product.
- The crude product can be purified by silica gel chromatography (e.g., using a hexane/ethyl acetate gradient).

## Protocol 3: Regioselective Benzoylation of 1,6-Anhydro- $\beta$ -D-lactose

Benzoyl groups are robust protecting groups that can be introduced regioselectively, often favoring the more reactive primary hydroxyl groups.<sup>[2][4][5]</sup>

#### Materials:

- 1,6-Anhydro- $\beta$ -D-lactose
- Benzoyl chloride
- Pyridine (anhydrous)
- Dichloromethane (DCM)
- 1 M HCl
- Saturated sodium bicarbonate solution
- Magnesium sulfate (anhydrous)

#### Procedure:

- Dissolve 1,6-anhydro- $\beta$ -D-lactose in anhydrous pyridine and cool to -20 °C.
- Slowly add a stoichiometric amount of benzoyl chloride (e.g., 1.1 equivalents to target the primary hydroxyls) dropwise with stirring.
- Monitor the reaction by thin-layer chromatography (TLC).
- Once the desired level of benzylation is achieved, quench the reaction by adding cold water.
- Extract the mixture with DCM.
- Wash the organic layer sequentially with cold 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate.

- Purify the product mixture by silica gel chromatography to isolate the desired regioselectively benzoylated derivative.

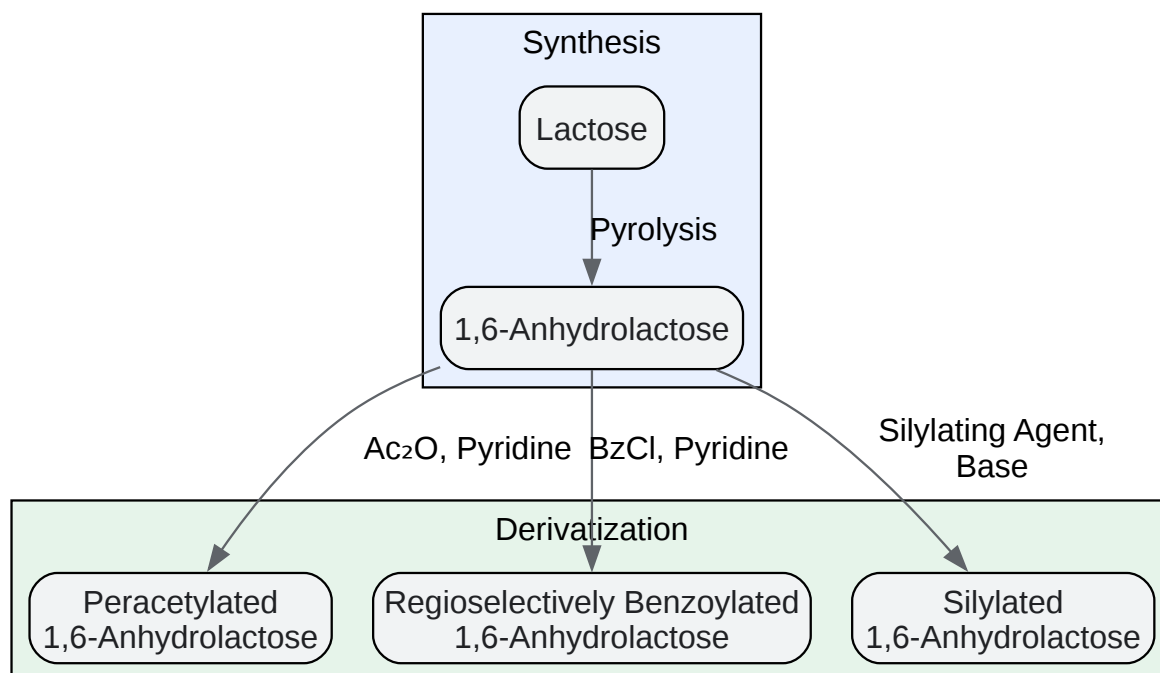
## Characterization of 1,6-Anhydrolactose and its Derivatives

The synthesized compounds should be thoroughly characterized using standard analytical techniques to confirm their structure and purity.

Table 1: Spectroscopic Data for **1,6-Anhydrolactose** and its Peracetylated Derivative

| Compound                         | <sup>1</sup> H NMR<br>(representative<br>signals)                                                              | <sup>13</sup> C NMR<br>(representative<br>signals)                                                   | Mass Spectrometry<br>(m/z)             |
|----------------------------------|----------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------|----------------------------------------|
| 1,6-Anhydro-β-D-lactose          | Anomeric protons typically resonate in the range of 4.5-5.5 ppm.                                               | Anomeric carbons typically appear between 95-105 ppm. Other ring carbons resonate between 60-80 ppm. | Expected [M+Na] <sup>+</sup> : ~347.09 |
| Peracetylated 1,6-Anhydrolactose | Acetyl methyl protons around 2.0-2.2 ppm. Ring protons shifted downfield compared to the unprotected compound. | Carbonyl carbons of the acetyl groups around 170 ppm. Ring carbons shifted accordingly.              | Expected [M+Na] <sup>+</sup> : ~641.18 |

Note: Actual chemical shifts may vary depending on the solvent and instrument used. The data for 1,6-anhydro-β-D-cellobiose, an isomer, can be used as a reference point for spectral interpretation.<sup>[3][6]</sup>



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Figure 2: Synthetic workflow from lactose to various **1,6-anhydrolactose** derivatives.

## Troubleshooting and Key Considerations

- **Pyrolysis:** The temperature and vacuum level are critical for a successful pyrolysis. Temperatures that are too high can lead to charring and decomposition, while insufficient vacuum will result in lower yields. The use of an inert support helps to ensure even heat distribution.
- **Purification:** The crude product from pyrolysis is often a complex mixture. Fractional crystallization can be an effective initial purification step. For challenging separations, column chromatography is recommended.
- **Regioselectivity:** In derivatization reactions, the relative reactivity of the hydroxyl groups in **1,6-anhydrolactose** will dictate the product distribution. The primary hydroxyls are generally the most reactive. Careful control of stoichiometry, temperature, and reaction time is crucial for achieving the desired regioselectivity.

## Conclusion

The protocols outlined in this application note provide a solid foundation for the synthesis and derivatization of **1,6-anhydrolactose**. These versatile building blocks open avenues for the creation of novel oligosaccharides and glycoconjugates with tailored properties for applications in medicinal chemistry and beyond. The ability to regioselectively functionalize the **1,6-anhydrolactose** scaffold is key to its utility as a synthetic intermediate.

## References

- TiCl<sub>4</sub> mediated ring-opening of peracetylated 1,6-anhydro-β-lactose. (2023). ResearchGate. Retrieved from [\[Link\]](#)
- Pazur, J. H., et al. (1978). D-GLUCOSAN<1,5>β<1,6> AND D-GALACTOSAN-<1,5>β<1,6> FROM THE PYROLYSIS OF LACTOSE. Journal of the American Chemical Society.
- Chen, P., et al. (1999). Mass spectrometric analysis of benzoylated sialooligosaccharides and differentiation of terminal alpha 2-->3 and alpha 2-->6 sialogalactosylated linkages at subpicomole levels. Analytical Chemistry, 71(21), 4969-73.
- Akagi, M., Tejima, S., & Haga, M. (1962). A new synthesis of 1,6-anhydro-beta-D-glucopyranose (levoglucosan). Chemical & Pharmaceutical Bulletin, 10, 905-9.
- 1,6-Anhydro-beta-D-lactose. Sapphire North America. Retrieved from [\[Link\]](#)
- Porter, J., Roberts, J., & Miller, G. J. (2024). Benzoylation of Tetrols: A Comparison of Regioselectivity Patterns for O- and S-Glycosides of d-Galactose. The Journal of Organic Chemistry.
- Regioselective Benzoylation of Diols and Carbohydrates by Catalytic Amounts of Organobase. (2018). MDPI. Retrieved from [\[Link\]](#)

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## Sources

- [1. A new synthesis of 1,6-anhydro-beta-D-glucopyranose \(levoglucosan\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. synthose.com \[synthose.com\]](#)
- [4. Batch and continuous synthesis of lactulose from whey lactose by immobilized  \$\beta\$ -galactosidase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Page loading... \[wap.guidechem.com\]](#)
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